

# Application Notes: Investigating Protein Aggregation with CA77.1

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## Compound of Interest

Compound Name: CA77.1

Cat. No.: B8146317

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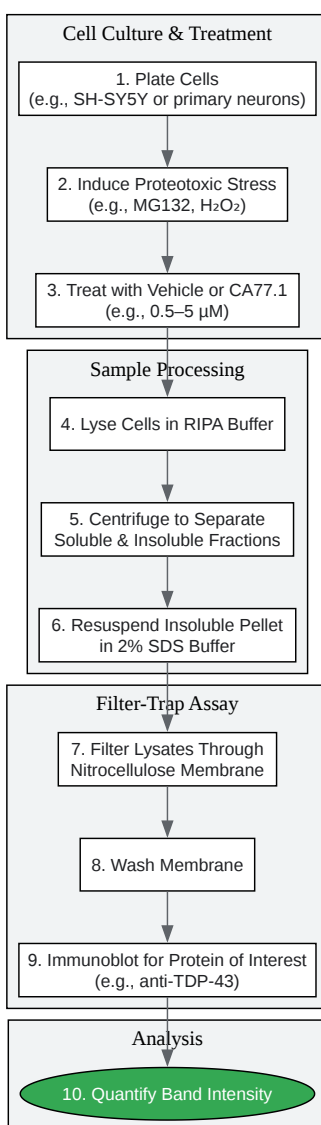
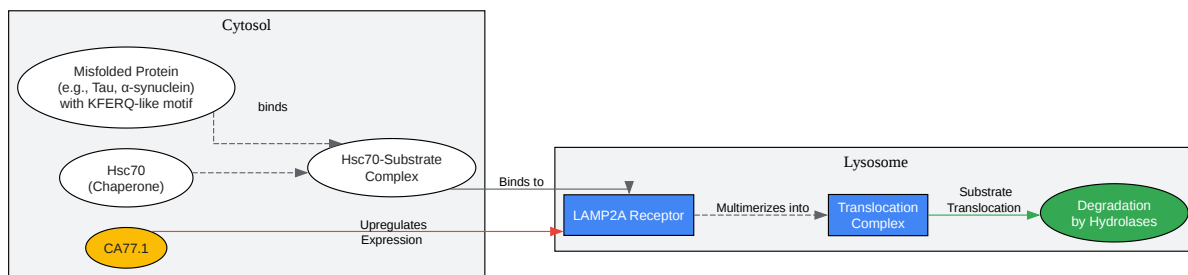
## Introduction

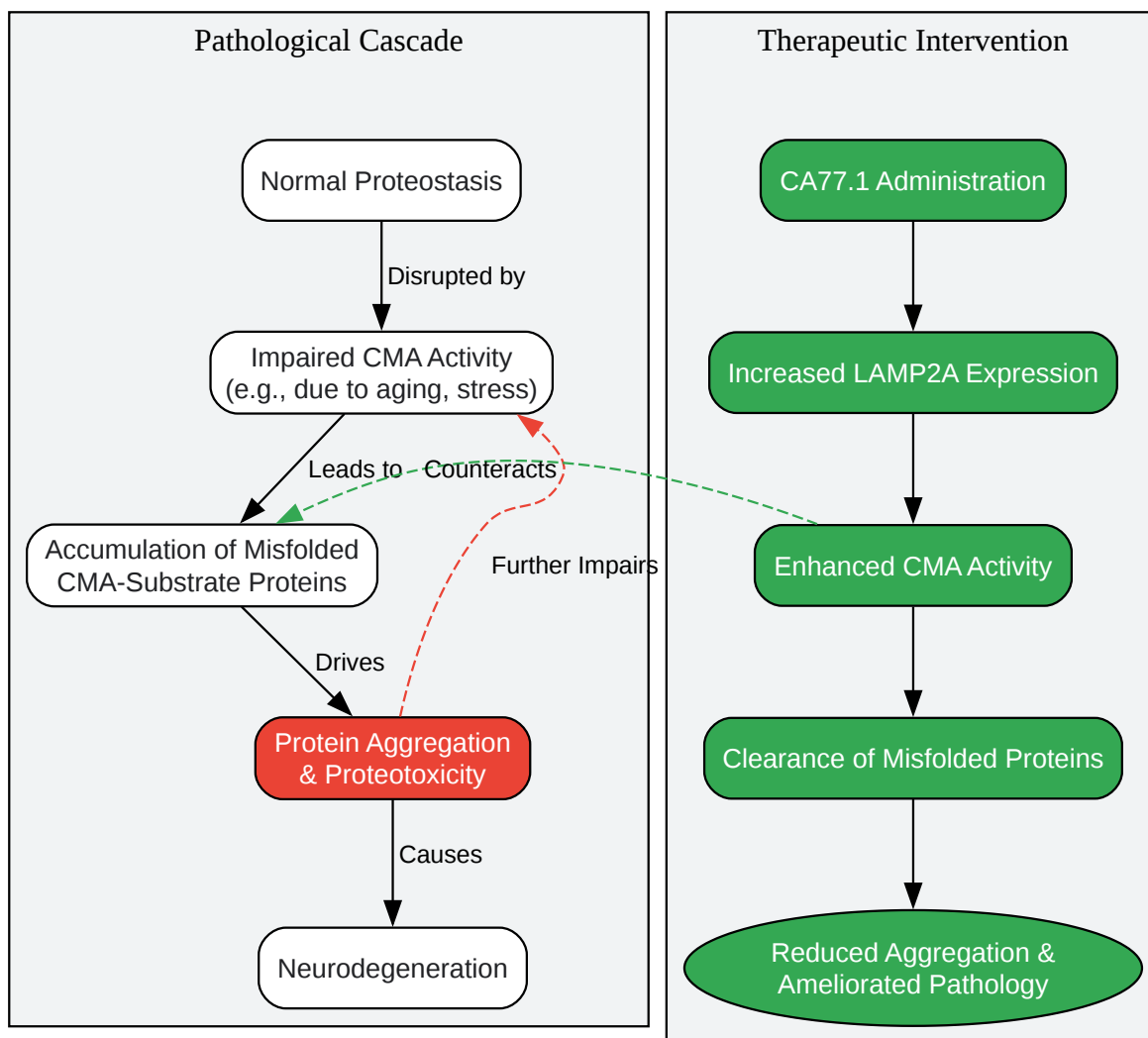
Protein aggregation is a pathological hallmark of numerous neurodegenerative diseases, including Alzheimer's, Parkinson's, and frontotemporal dementia.[1][2][3] These aggregates, formed from misfolded proteins such as tau and  $\alpha$ -synuclein, disrupt cellular function and lead to neuronal death.[2][4] Chaperone-mediated autophagy (CMA) is a selective cellular degradation pathway responsible for identifying and removing specific soluble proteins, including those prone to aggregation.[5][6][7] A key component of this pathway is the Lysosome-Associated Membrane Protein type 2A (LAMP2A), which acts as the receptor for substrate proteins targeted for lysosomal degradation.[1][8]

**CA77.1** is a potent, brain-penetrant, and orally bioactive small molecule activator of CMA.[9][10] Its primary mechanism of action is to increase the expression of the LAMP2A receptor on lysosomes, thereby enhancing the cell's capacity to clear CMA-substrate proteins.[5][8][10] This unique property makes **CA77.1** a valuable chemical tool for investigating the role of CMA in protein aggregation and for exploring potential therapeutic strategies aimed at clearing pathogenic protein aggregates.[5][8] Studies have shown that enhancing CMA with **CA77.1** can reduce the pathology associated with tau and TDP-43 aggregation in mouse models, improving both neuropathological and behavioral outcomes.[8][9][10]

## Mechanism of Action: CA77.1 Signaling Pathway

**CA77.1** enhances the clearance of aggregation-prone proteins by upregulating the key receptor in the Chaperone-Mediated Autophagy (CMA) pathway. The diagram below illustrates this process.





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